

chemical stability and storage conditions for 3-Cyanobenzaldehyde

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An In-depth Technical Guide on the Chemical Stability and Storage of 3-Cyanobenzaldehyde

For professionals in research, chemical synthesis, and drug development, a thorough understanding of the stability and proper storage of reagents is paramount to ensure experimental reproducibility, product purity, and safety. **3-Cyanobenzaldehyde** (CAS No. 24964-64-5), a versatile intermediate in the synthesis of pharmaceuticals and other complex molecules, possesses functional groups—aldehyde and nitrile—that dictate its reactivity and stability profile.[1][2][3] This guide provides a comprehensive overview of its chemical stability, recommended storage conditions, and methodologies for its assessment.

Chemical and Physical Properties

3-Cyanobenzaldehyde is a white to light yellow crystalline solid.[2][3][4] Its key physical and chemical properties are summarized below, providing a foundational understanding of its nature.



Property	Value	Reference(s)
CAS Number	24964-64-5	[1][2][5]
Molecular Formula	C ₈ H ₅ NO	[2][5][6]
Molecular Weight	131.13 g/mol	[2][5][6]
Appearance	White to off-white/light yellow crystalline powder or chunks	[2][3][4]
Melting Point	75 - 82 °C	[2][3][7]
Boiling Point	210 °C (lit.)	[4][7]
Solubility	Insoluble in water	[3][4]
Synonyms	m-Cyanobenzaldehyde, 3- Formylbenzonitrile	[1][2][4]

Chemical Stability and Reactivity Profile

While **3-Cyanobenzaldehyde** is considered chemically stable under standard ambient and recommended storage conditions, its reactivity is primarily governed by the aldehyde functional group.[7][8] This group is susceptible to oxidation and nucleophilic attack, making the compound sensitive to specific environmental factors.

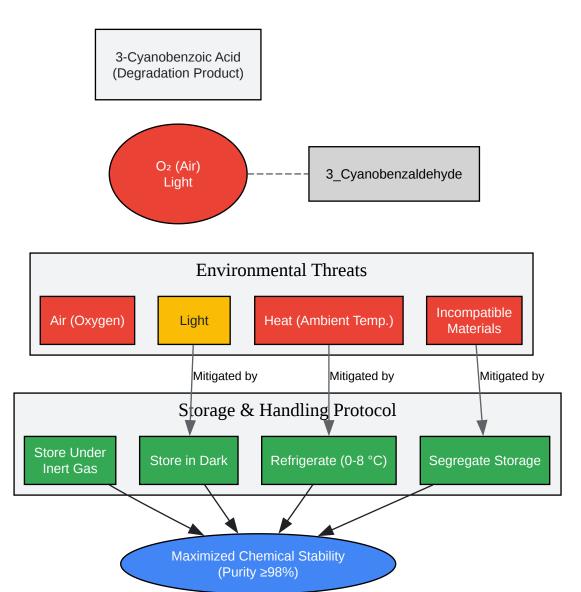
Key Stability Concerns:

- Air Sensitivity: The aldehyde group can be readily oxidized by atmospheric oxygen, which may lead to the formation of the corresponding carboxylic acid (3-cyanobenzoic acid).[3][8] This is a common degradation pathway for many aldehydes.[9][10]
- Light Sensitivity: Exposure to light, particularly UV radiation, can provide the energy to
 initiate degradation reactions.[8][11] It is crucial to protect the compound from direct sunlight.
 [8][12]
- Incompatibilities: **3-Cyanobenzaldehyde** should not be stored with strong oxidizing agents, strong reducing agents, strong acids, or strong bases (alkalis), as these can trigger vigorous or violent reactions.[8][11]

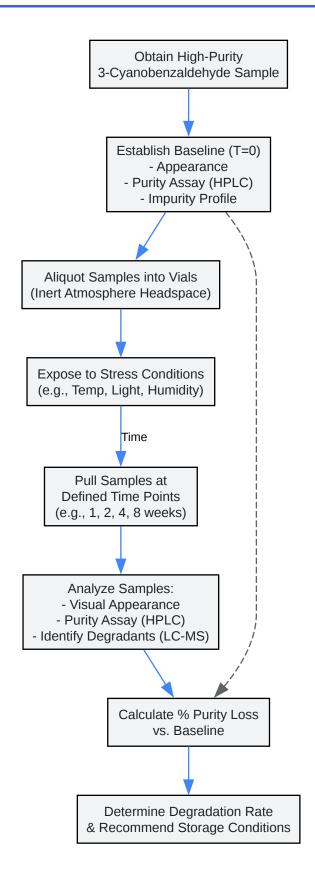


Hazardous Decomposition: Under fire conditions, thermal decomposition can lead to the release of hazardous products, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen cyanide.[7][8]

The primary degradation pathway of concern under typical laboratory conditions is the oxidation of the aldehyde to a carboxylic acid.







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